

# detailed protocol for the synthesis of 3-Bromobutan-2-ol

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## Compound of Interest

Compound Name: 3-Bromobutan-2-ol

Cat. No.: B1626315

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## Application Note: Synthesis of 3-Bromobutan-2-ol

### Introduction

**3-Bromobutan-2-ol** is a bromohydrin, a class of organic compounds containing both a bromine and a hydroxyl group on adjacent carbon atoms. Due to its two stereogenic centers, it can exist as four different stereoisomers.[1][2] This compound serves as a valuable intermediate in various organic syntheses, including the preparation of pharmaceuticals and specialty chemicals.[1][3] Its utility stems from the reactivity of the bromine atom as a good leaving group and the hydroxyl group's ability to undergo various transformations.[1] This protocol details a common laboratory method for the synthesis of **3-Bromobutan-2-ol** via the reaction of 2-butene with N-Bromosuccinimide (NBS) in an aqueous solvent system. This method provides a reliable route to the desired halohydrin.[4]

## Experimental Protocol

**Objective:** To synthesize **3-Bromobutan-2-ol** from 2-butene using N-Bromosuccinimide and water.

The overall reaction involves the electrophilic addition of bromine and water to the double bond of 2-butene. N-Bromosuccinimide (NBS) serves as a source of electrophilic bromine (Br<sup>+</sup>).

**Materials and Reagents:**

Material/Reagent	Formula	Molar Mass ( g/mol )	Quantity
N-Bromosuccinimide (NBS)	C <sub>4</sub> H <sub>4</sub> BrNO <sub>2</sub>	177.98	17.8 g (0.1 mol)
2-Butene	C <sub>4</sub> H <sub>8</sub>	56.11	~5.6 g (0.1 mol)
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	100 mL
Water (deionized)	H <sub>2</sub> O	18.02	1.8 mL (0.1 mol)
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	As needed
Saturated Sodium Bicarbonate	NaHCO <sub>3</sub>	84.01	As needed
Anhydrous Magnesium Sulfate	MgSO <sub>4</sub>	120.37	As needed
500 mL Round-bottom flask	-	-	1
Magnetic stirrer and stir bar	-	-	1
Condenser	-	-	1
Separatory funnel	-	-	1
Rotary evaporator	-	-	1

#### Procedure:

- **Reaction Setup:** In a 500 mL round-bottom flask equipped with a magnetic stir bar, dissolve 17.8 g (0.1 mol) of N-Bromosuccinimide in 100 mL of dimethyl sulfoxide (DMSO) and 1.8 mL (0.1 mol) of water.
- **Addition of Alkene:** Cool the solution in an ice bath. Bubble approximately 5.6 g (0.1 mol) of 2-butene gas through the stirred solution. The reaction is exothermic; maintain the temperature below 25°C.

- **Reaction Monitoring:** Allow the mixture to stir at room temperature for 2-3 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) to check for the consumption of the starting material.
- **Workup:** Pour the reaction mixture into 200 mL of cold water and extract three times with 50 mL portions of diethyl ether in a separatory funnel.
- **Washing:** Combine the organic extracts and wash sequentially with 50 mL of saturated sodium bicarbonate solution and 50 mL of water to remove any remaining acid and succinimide byproducts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield pure **3-Bromobutan-2-ol**.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> BrO [5][6]
Molar Mass	153.02 g/mol [3][5][6]
Appearance	Colorless liquid
Boiling Point	~145-147 °C (at atmospheric pressure)

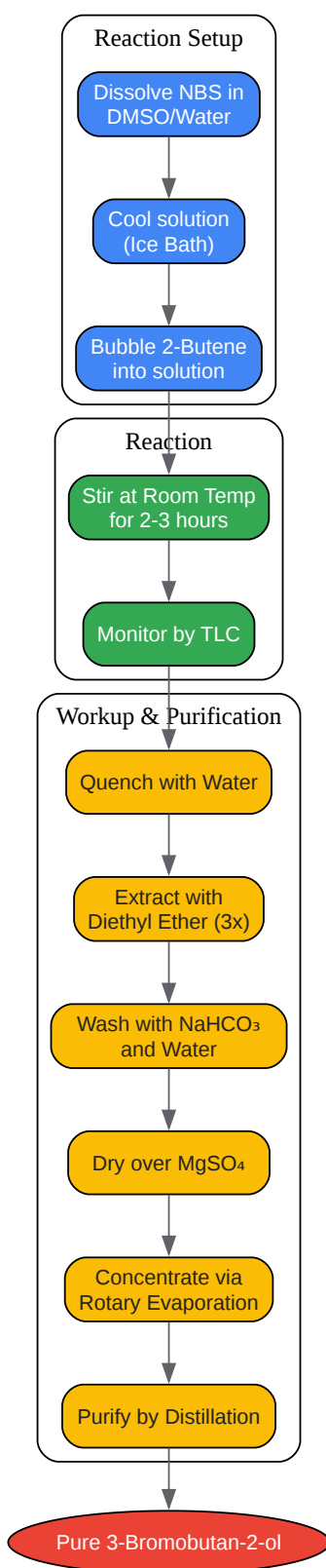
## Safety Precautions

- **N-Bromosuccinimide (NBS):** NBS is harmful if swallowed, causes severe skin burns and eye damage, and may intensify fire as it is an oxidizer.[7][8] It should be handled in a well-ventilated fume hood.[8][9] Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, must be worn.[7][9][10][11] Avoid contact with skin, eyes, and clothing.[7][9]
- **2-Butene:** This is a flammable gas. Handle away from ignition sources.

- Dimethyl Sulfoxide (DMSO): Can cause skin irritation. It is also readily absorbed through the skin, so care should be taken to avoid contact.
- Diethyl Ether: Highly flammable liquid and vapor. Work must be conducted in a fume hood away from any open flames or sparks.

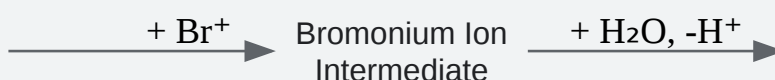
## Visualized Workflow and Mechanism

The following diagrams illustrate the experimental workflow and the underlying reaction mechanism.



$-\text{H}^+$  $\text{H}_2\text{O}$   
(Nucleophilic Attack)NBS /  $\text{H}_2\text{O}$ 

## Simplified Reaction Mechanism

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